

A Technical Guide to Carbobenzoxyhomoserine: Synthesis, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbobenzoxyhomoserine

Cat. No.: B152181

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Carbobenzoxyhomoserine**, a key building block in synthetic organic chemistry, particularly in the realm of peptide synthesis and drug discovery. This document details its chemical identity, physical properties, synthesis protocols, and its application in constructing complex molecules.

Chemical Identity and Structure

Carbobenzoxyhomoserine, also known as N-(Benzyloxycarbonyl)homoserine or Cbz-homoserine, is a derivative of the amino acid homoserine where the amino group is protected by a carbobenzoxy (Cbz or Z) group. This protection strategy is fundamental in peptide synthesis, preventing the amine from participating in unwanted side reactions during peptide bond formation. The compound exists as two stereoisomers, the L-form and the D-form, as well as a racemic mixture.

The chemical structure of **Carbobenzoxyhomoserine** is characterized by a four-carbon chain with a terminal hydroxyl group, a carboxylic acid group, and a carbobenzoxy-protected amine at the alpha-position.

Chemical Structure of N-Cbz-L-homoserine:

(The asterisk (*) indicates the chiral center.)*

Physicochemical and Quantitative Data

Carbobenzoxyhomoserine and its derivatives are typically white to off-white crystalline solids.

The following tables summarize the key quantitative data available for

Carbobenzoxyhomoserine and its related lactone forms.

Identifier	N-Cbz-L-homoserine	N-Cbz-D-homoserine	N-Cbz-DL-homoserine
CAS Number	35677-88-4[1]	41088-85-1[2]	79074-03-6[3]
Molecular Formula	C ₁₂ H ₁₅ NO ₅ [1]	C ₁₂ H ₁₅ NO ₅ [2]	C ₁₂ H ₁₅ NO ₅ [3]
Molecular Weight	253.25 g/mol [1]	253.25 g/mol [2]	253.25 g/mol [3]

Property	N-Cbz-L-homoserine lactone	N-Cbz-D-homoserine lactone
CAS Number	35677-89-5[4]	41088-89-5
Molecular Formula	C ₁₂ H ₁₃ NO ₄ [4]	C ₁₂ H ₁₃ NO ₄
Molecular Weight	235.24 g/mol [4]	235.24
Melting Point	127-132 °C[5]	126-128 °C
Boiling Point	466.1±44.0 °C (Predicted)[5]	466.1±44.0 °C (Predicted)
Density	1.27±0.1 g/cm ³ (Predicted)[5]	1.27±0.1 g/cm ³ (Predicted)
Solubility	Soluble in chloroform[4]	Data not available

Experimental Protocols

The synthesis of **Carbobenzoxyhomoserine** is a standard procedure in organic chemistry, primarily following the Bergmann-Zervas carbobenzoxy method for the N-protection of amino acids. This method involves the reaction of the amino acid with benzyl chloroformate in a basic aqueous solution.

Synthesis of N-Cbz-L-homoserine

Materials:

- L-homoserine
- Sodium hydroxide (NaOH)
- Benzyl chloroformate (Cbz-Cl)
- Diethyl ether
- Hydrochloric acid (HCl)
- Sodium sulfate (Na₂SO₄), anhydrous
- Ice bath
- Magnetic stirrer and stir bar
- Separatory funnel
- Round-bottom flask
- Rotary evaporator

Procedure:

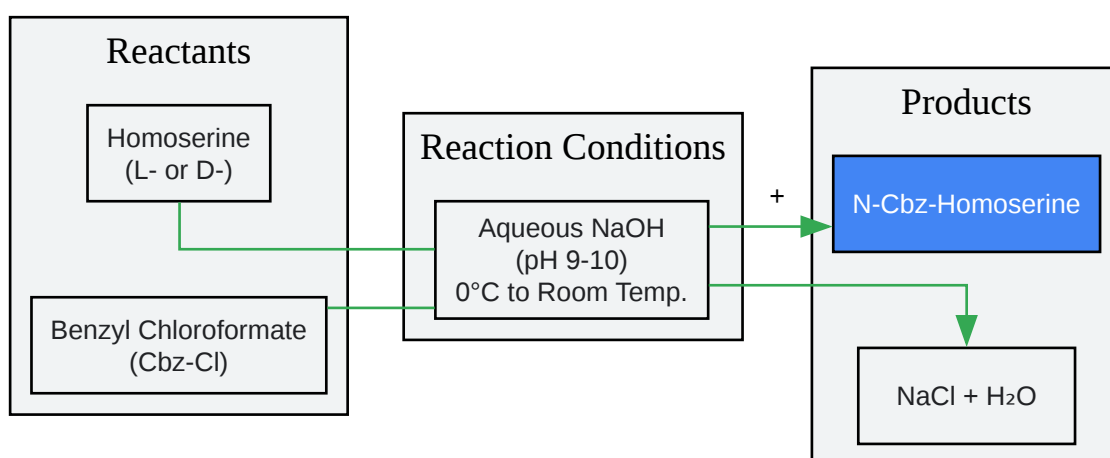
- Dissolution of L-homoserine: In a round-bottom flask, dissolve L-homoserine (1 equivalent) in a 1 M aqueous solution of sodium hydroxide (2 equivalents) with cooling in an ice bath.
- Addition of Benzyl Chloroformate: While vigorously stirring the cooled solution, add benzyl chloroformate (1.1 equivalents) dropwise, ensuring the temperature remains below 5 °C. Simultaneously, add a 2 M aqueous solution of sodium hydroxide dropwise to maintain the pH of the reaction mixture between 9 and 10.
- Reaction: Continue stirring the mixture in the ice bath for 1 hour, and then at room temperature for an additional 2-3 hours.

- **Work-up:** Transfer the reaction mixture to a separatory funnel and wash with diethyl ether to remove any unreacted benzyl chloroformate and benzyl alcohol.
- **Acidification:** Cool the aqueous layer in an ice bath and acidify to a pH of approximately 2 by the slow addition of 2 M hydrochloric acid. A white precipitate of N-Cbz-L-homoserine should form.
- **Extraction:** Extract the product from the acidified aqueous solution with ethyl acetate (3 x volume of the aqueous layer).
- **Drying and Evaporation:** Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product can be further purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexane, to yield pure N-Cbz-L-homoserine as a white solid.

Visualization of Synthesis and Application

Synthesis of N-Cbz-Homoserine

The following diagram illustrates the general chemical reaction for the synthesis of N-Cbz-homoserine from homoserine and benzyl chloroformate.

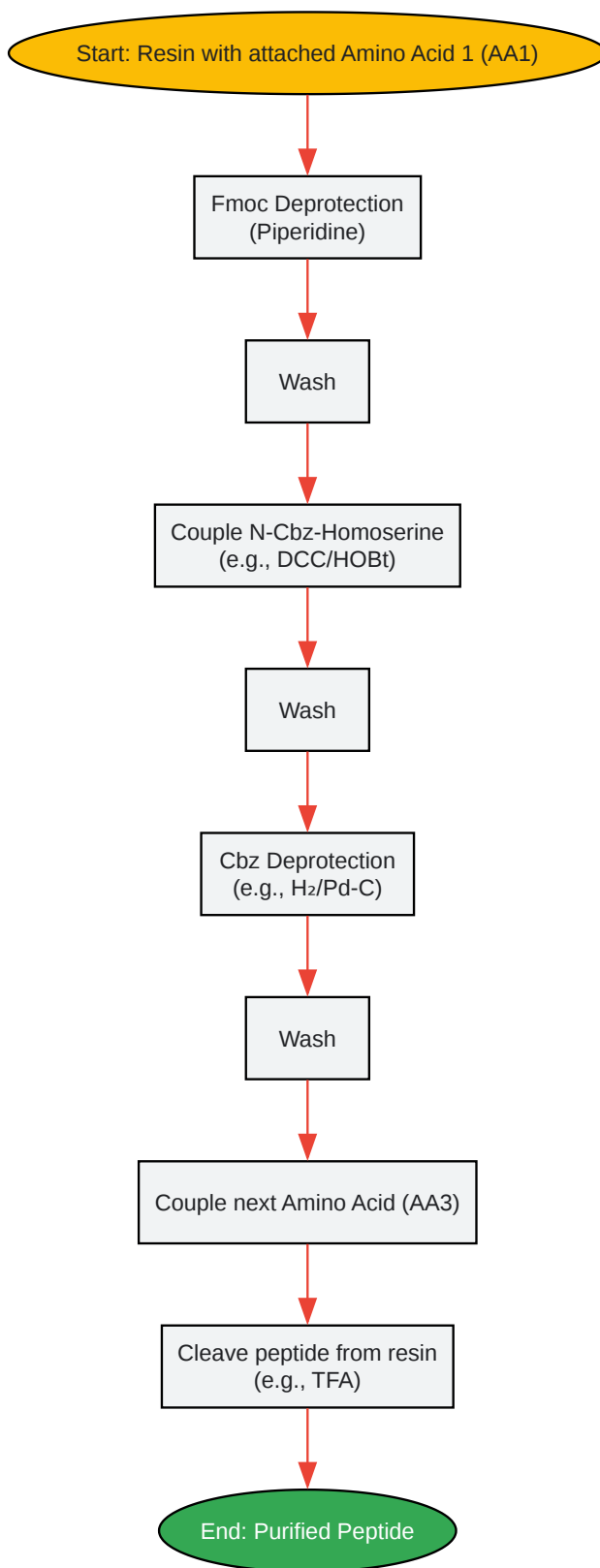


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Synthesis of N-Cbz-Homoserine.

Workflow for Peptide Synthesis using N-Cbz-Homoserine

N-Cbz-homoserine is a crucial intermediate in solid-phase peptide synthesis (SPPS). The following workflow demonstrates its incorporation into a growing peptide chain.



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Workflow of N-Cbz-Homoserine in Peptide Synthesis.

Applications in Research and Drug Development

Carbobenzoxyhomoserine is primarily utilized as a protected amino acid in the synthesis of peptides and peptidomimetics. Its applications include:

- **Peptide Synthesis:** It serves as a building block for the incorporation of homoserine residues into peptide sequences. The hydroxyl side chain of homoserine can be further modified to create more complex structures.
- **Drug Discovery:** Homoserine and its derivatives are found in various natural products with biological activity. Synthetic access through Cbz-protected intermediates allows for the generation of analogs for structure-activity relationship (SAR) studies.
- **Linker Chemistry:** N-Cbz-L-homoserine can be used as a linker in the synthesis of Antibody-Drug Conjugates (ADCs).
- **Quorum Sensing Research:** The lactone form of homoserine is a core component of N-acyl homoserine lactones (AHLs), which are signaling molecules in bacterial quorum sensing. N-Cbz-homoserine can be a precursor in the synthesis of AHL analogs to study and inhibit bacterial communication.

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